

Documented adverse effects of Carnidazole in avian species

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Compound of Interest

Compound Name: Carnidazole

Cat. No.: B1668451

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Technical Support Center: Carnidazole in Avian Species

This technical support center provides essential information regarding the documented adverse effects of **Carnidazole** in avian species. It is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is **Carnidazole** and what is its primary use in avian species?

A1: **Carnidazole** is a nitroimidazole-based antiprotozoal drug. It is primarily used for the treatment of trichomoniasis (canker) in pigeons and other avian species.[1][2]

Q2: What are the known adverse effects of **Carnidazole** in pigeons?

A2: **Carnidazole** is generally considered to have a wide safety margin in pigeons.[2] At the therapeutic dose, no adverse reactions are typically observed.[3] However, at very high doses (e.g., 32 times the recommended therapeutic dose), vomiting may occur in some pigeons 3 to 6 hours after administration.[3] There is also a report of liquid stools when administered to pigeons on an empty stomach.

Q3: Are there documented adverse effects of **Carnidazole** in other avian species?

A3: Information on adverse effects in species other than pigeons is limited. Treatment of debilitated house finches with **Carnidazole** has been associated with mortality.[1][4] Therefore, caution is advised when using this drug in smaller or weakened birds.

Q4: Is neurotoxicity a concern with **Carnidazole** use in birds?

A4: While specific studies on **Carnidazole**-induced neurotoxicity in birds are scarce, it is a known class effect for nitroimidazoles. Overdoses of related drugs, such as Ronidazole and Metronidazole, have been reported to cause neurological signs in birds, including ataxia and tremors.[5] In finches, Ronidazole overdose led to focal necrosis of the cerebellar nucleus.[5] Therefore, the potential for neurotoxicity with high doses of **Carnidazole** should be considered.

Troubleshooting Guide

Observed Issue	Potential Cause	Troubleshooting Steps
Vomiting after administration	High dosage of Carnidazole.	- Confirm the correct dosage based on the bird's weight. - Ensure the bird is not being overdosed. - Administer the tablet with a small amount of food.
Liquid stools	Administration on an empty stomach.	- Administer Carnidazole with or after feeding.
Neurological signs (e.g., ataxia, tremors, disorientation)	Potential nitroimidazole-induced neurotoxicity (especially with high doses).	- Immediately discontinue Carnidazole treatment. - Provide supportive care (e.g., hydration, quiet environment). - Consult with a veterinarian. - Consider differential diagnoses for neurological signs.
Mortality in small or debilitated birds	Increased susceptibility to adverse effects.	- Use Carnidazole with extreme caution in small, young, or debilitated birds. - Consider alternative treatments if the bird's health is compromised. - Ensure accurate dosing to avoid any potential for overdose.

Quantitative Data on Adverse Effects

Specific LD50 values for **Carnidazole** in avian species are not readily available in the reviewed literature. The following table summarizes the available quantitative information on adverse effects.

Drug	Species	Dosage	Adverse Effect	Incidence/Severity
Carnidazole	Pigeon	>32x therapeutic dose	Vomiting	Observed in a few pigeons 3-6 hours post-dosing[3]
Ronidazole	Society Finch	Overdose (exact dose not specified)	Neurological signs, focal necrosis of the cerebellar nucleus	Observed on the third day of treatment, leading to death/euthanasia [5]
Metronidazole	Dove	Overdose (exact dose not specified)	Reversible neurological signs	Symptoms reversed after discontinuing the medication.
Carnidazole	House Finch	20 mg/kg/day for 5 days	Mortality	Occurred in debilitated birds[1][4]

Experimental Protocols

A specific, detailed experimental protocol for an acute oral toxicity study of **Carnidazole** in an avian species was not found in the reviewed literature. However, a generalized protocol can be outlined based on established guidelines for avian acute oral toxicity testing, such as those from the OECD.

Objective: To determine the acute oral toxicity (and estimate the LD50) of **Carnidazole** in a representative avian species (e.g., Japanese quail or Northern bobwhite).

Methodology:

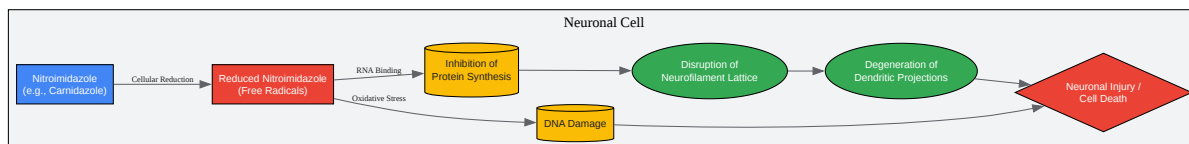
- **Animal Model:** A suitable number of healthy, young adult birds of a single species, acclimatized to laboratory conditions.

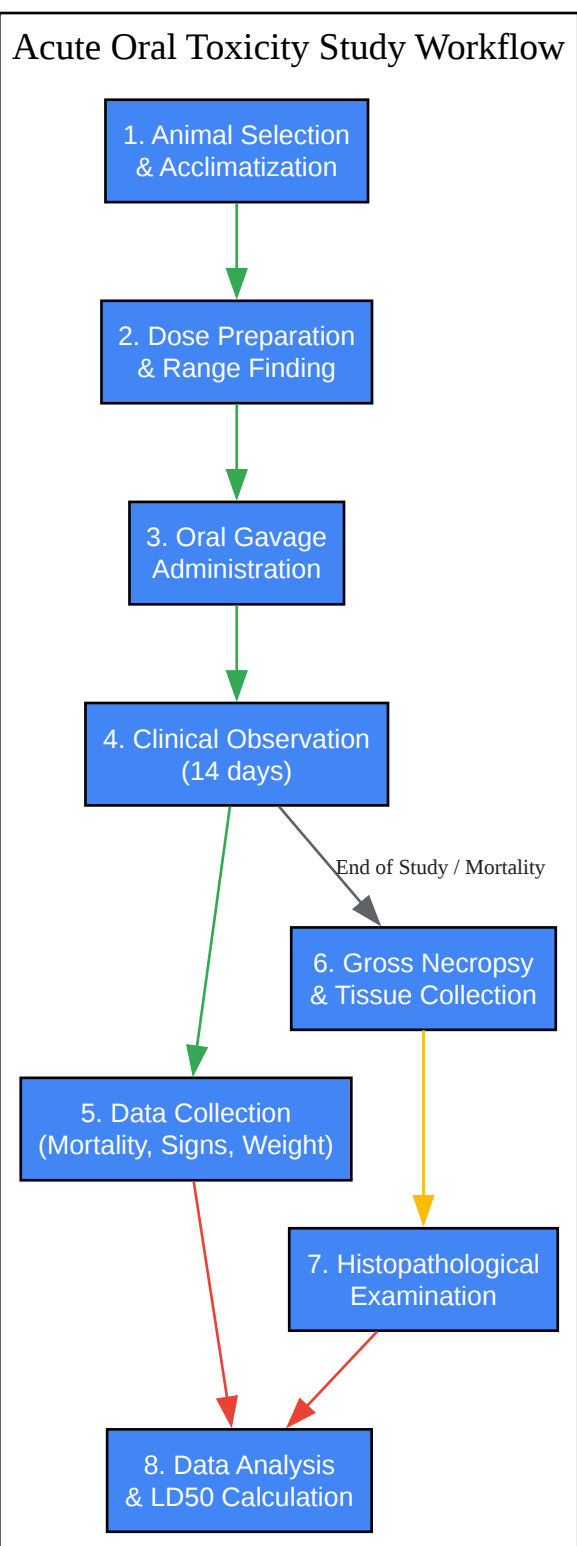
- Housing: Birds should be housed individually in cages that allow for daily observation.
- Diet: A standard, balanced avian diet should be provided ad libitum, with water freely available.
- Dose Preparation: **Carnidazole** should be dissolved or suspended in a suitable vehicle (e.g., corn oil, water).
- Dose Administration:
 - A range of doses, including a vehicle control, should be administered orally via gavage to different groups of birds.
 - The volume administered should be appropriate for the size of the bird.
- Observation Period: Birds should be observed for a period of at least 14 days post-dosing.
- Data Collection:
 - Mortality should be recorded at least twice daily.
 - Clinical signs of toxicity (e.g., changes in behavior, posture, respiration, presence of tremors, convulsions) should be recorded systematically at specified intervals.
 - Body weight should be measured at the beginning and end of the study.
 - At the end of the observation period, all surviving birds should be euthanized and subjected to a gross necropsy. Tissues from birds that die during the study and from a subset of survivors should be collected for histopathological examination.
- Endpoint: The primary endpoint is the determination of the LD50 value with 95% confidence intervals.

Signaling Pathways and Mechanisms of Toxicity

The exact signaling pathways for **Carnidazole**-induced toxicity in avian species have not been fully elucidated. However, based on studies of other nitroimidazoles in mammalian models, the following mechanisms are proposed to contribute to neurotoxicity.

Proposed Mechanism of Nitroimidazole-Induced Neurotoxicity





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